

synthesis of 1-methoxycyclopropanecarboxylic acid from methacrylic acid methyl ester

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Compound of Interest

Compound Name: 1-Methoxycyclopropanecarboxylic acid

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Synthesis of 1-Methoxycyclopropanecarboxylic Acid: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of a viable synthetic route to **1-methoxycyclopropanecarboxylic acid**, a valuable building block in medicinal chemistry and materials science. While a direct, well-documented, single-pot synthesis from methacrylic acid methyl ester is not readily available in published literature, this guide outlines a robust and scientifically sound two-step approach. The synthesis proceeds via the formation of a key intermediate, 1-methoxycyclopropanecarbonitrile, followed by its hydrolysis to the target carboxylic acid.

Executive Summary

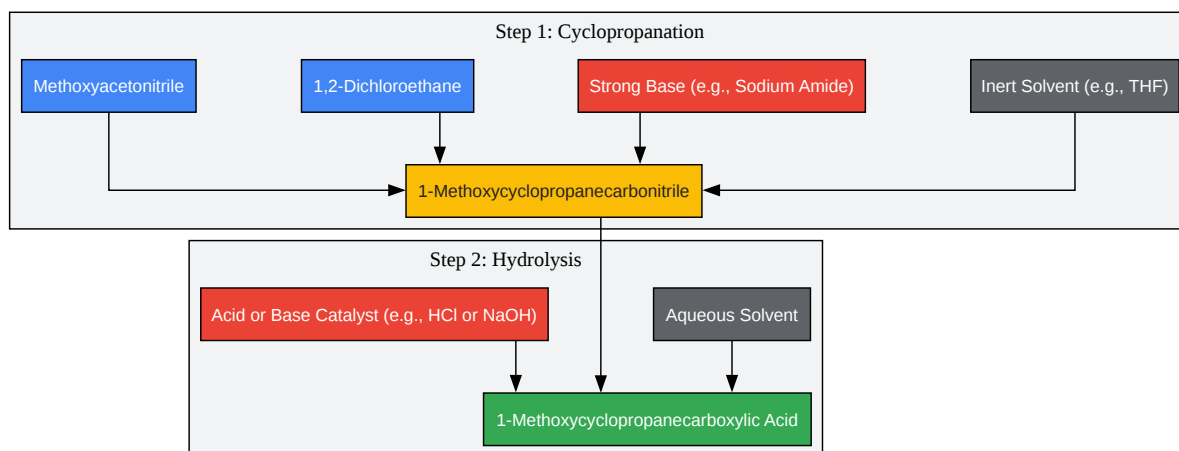
The synthesis of **1-methoxycyclopropanecarboxylic acid** is achieved through a two-stage process:

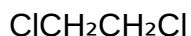
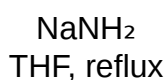
- **Cyclopropanation:** Formation of 1-methoxycyclopropanecarbonitrile through the reaction of methoxyacetonitrile with 1,2-dichloroethane in the presence of a strong base.

- Hydrolysis: Conversion of the nitrile intermediate to the final carboxylic acid product via acid- or base-catalyzed hydrolysis.

This method offers a clear and reproducible pathway to the target molecule, utilizing readily available starting materials and established chemical transformations.

Logical Workflow of the Synthesis




$$+$$

$$\rightarrow$$
$$\rightarrow$$


Heat



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